

Personal protective equipment for handling trans-4-Carboxy-L-proline

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Compound of Interest

Compound Name: *trans-4-Carboxy-L-proline*

Cat. No.: *B1662541*

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Essential Safety and Handling Guide for trans-4-Carboxy-L-proline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal information for **trans-4-Carboxy-L-proline** (CAS RN: 64769-66-0), also known as L-trans-Pyrrolidine-2,4-dicarboxylic acid. Adherence to these procedures is critical for ensuring laboratory safety and procedural accuracy.

Physicochemical and Safety Data

A summary of key quantitative data for **trans-4-Carboxy-L-proline** is presented below for quick reference.

Property	Value
Molecular Formula	C ₆ H ₉ NO ₄
Molecular Weight	159.14 g/mol [1][2]
Melting Point	273°C (with decomposition)[1]
Solubility	Water (>50 mg/mL)[1]
Appearance	White to off-white powder or crystalline solid
GHS Hazard Statements	H315, H319, H335[3]
Signal Word	Warning[3]

Hazard Identification and Personal Protective Equipment (PPE)

trans-4-Carboxy-L-proline is classified as a hazardous substance. The primary hazards are:

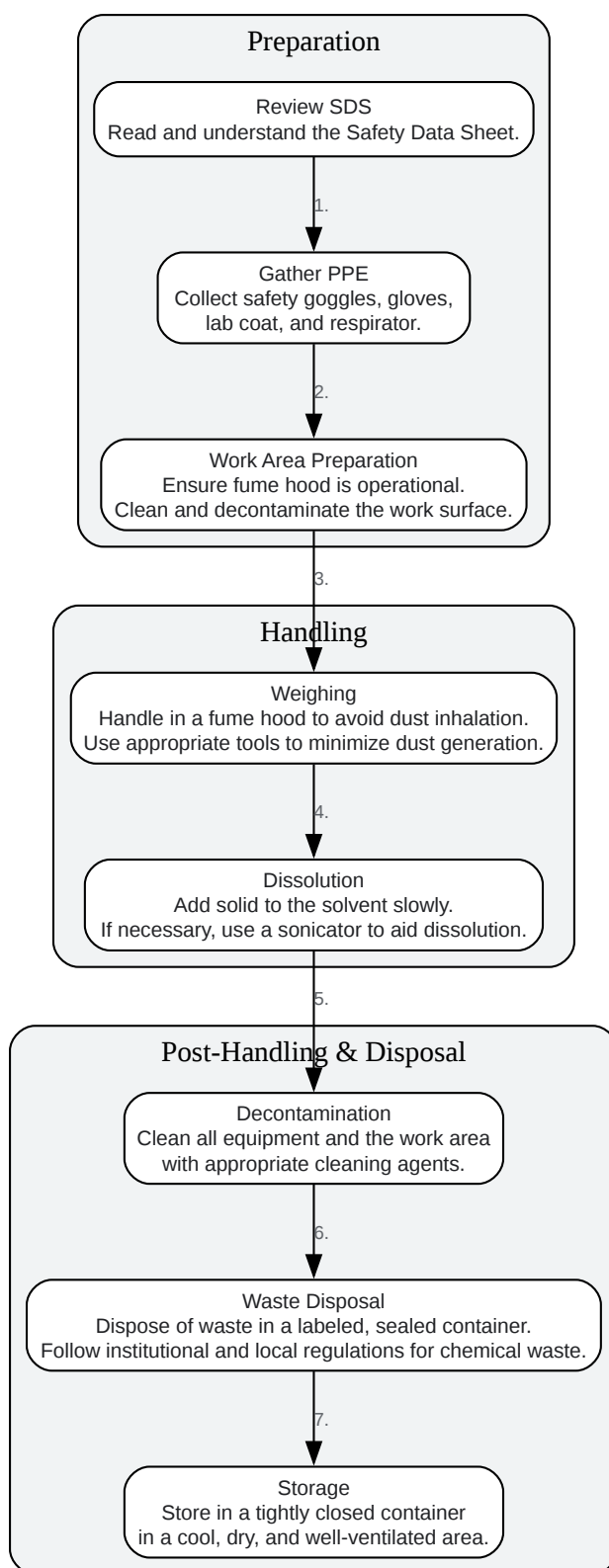
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound:

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: In case of inadequate ventilation or when handling bulk quantities that may generate dust, use a NIOSH-approved N95 dust mask or a higher-level respirator.
- Skin and Body Protection: Wear a lab coat and ensure exposed skin is covered.[4]

Operational and Disposal Plans: A Step-by-Step Guide

The following workflow provides procedural guidance for the safe handling of **trans-4-Carboxy-L-proline** from receipt to disposal.



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Fig. 1: Safe Handling Workflow for **trans-4-Carboxy-L-proline**.

First Aid Measures

Immediate action is required in the event of exposure:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[4] The product should be stored locked up.[4]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4] Do not allow the product to enter drains.

By adhering to these safety protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **trans-4-Carboxy-L-proline**.

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References

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